

Proper Disposal Procedures for Nevirapine-D4

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Compound of Interest

Compound Name: Nevirapine-D4

Cat. No.: B3026168

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This document provides essential safety, handling, and disposal information for **Nevirapine-D4**, intended for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe management of this compound in a laboratory setting.

Immediate Safety and Handling

Nevirapine-D4 is a deuterated form of Nevirapine, a non-nucleoside reverse transcriptase inhibitor. While specific safety data for the deuterated compound is limited, the procedures for the parent compound, Nevirapine, should be followed. Nevirapine is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1]

Key Hazards:

- Acute Oral Toxicity: Harmful if swallowed.^{[1][2]}
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.^[1]
- Potential Irritant: May cause skin, eye, and respiratory irritation.^[2]

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses with side shields or goggles.
- Skin and Body Protection: Wear a lab coat.

- Respiratory Protection: Use only in a well-ventilated area. If dust or aerosols are generated, a suitable respirator may be required.[2]

First Aid Measures:

- If Swallowed: Rinse mouth and call a poison center or doctor if you feel unwell.[1]
- If on Skin: Wash with plenty of soap and water.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2]
- If Inhaled: Move the person to fresh air.[2]

Storage and Stability

Proper storage is critical to maintain the integrity of **Nevirapine-D4**.

- Temperature: Store the solid compound at -20°C.[1]
- Conditions: Keep the container tightly sealed in a cool, well-ventilated area.[1] Protect from direct sunlight and sources of ignition.[1]
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and strong alkalis.[1][3]

Quantitative Data Summary

The following table summarizes key quantitative data for Nevirapine, the parent compound of **Nevirapine-D4**.

Property	Value	Source
CAS Number	129618-40-2	[4][5]
Molecular Formula	C ₁₅ H ₁₄ N ₄ O	[4][5]
Molecular Weight	266.3 g/mol	[4]
Storage Temperature	-20°C (as powder)	[1]

Operational Disposal Plan

Disposal of **Nevirapine-D4** and associated waste must be handled as hazardous chemical waste. Under no circumstances should this chemical or its solutions be disposed of down the drain or in regular trash.^{[6][7]} The recommended method of disposal is incineration by a licensed environmental management vendor.^[3]

Step-by-Step Disposal Protocol

This protocol outlines the procedure for collecting and preparing **Nevirapine-D4** waste for disposal.

1. Waste Identification and Segregation:

- Identify all waste streams containing **Nevirapine-D4**. This includes:
- Unused or expired solid compound.
- Solutions containing **Nevirapine-D4**.
- Contaminated labware (e.g., pipette tips, vials, tubes).
- Contaminated PPE (e.g., gloves).
- Segregate **Nevirapine-D4** waste from other incompatible chemical wastes.^{[6][7]}

2. Waste Collection and Containerization:

- Use a designated, leak-proof, and sturdy hazardous waste container. Plastic containers are often preferred.^{[6][7]}
- Ensure the container is compatible with the waste being collected (e.g., if dissolved in a solvent, the container must be compatible with that solvent).
- Keep the waste container securely closed except when adding waste.^[6]

3. Labeling Hazardous Waste:

- Label the waste container immediately with a "Hazardous Waste" tag or label provided by your institution's Environmental Health and Safety (EHS) department.^{[6][7]}
- The label must include:
- The full chemical name: "**Nevirapine-D4** Waste". Do not use abbreviations.^[6]
- List all constituents of a mixture, including solvents and their approximate percentages.
- The date when waste was first added to the container (accumulation start date).
- The name and contact information of the principal investigator or lab manager.^[7]

- The specific hazards (e.g., "Toxic," "Harmful," "Environmental Hazard").[\[7\]](#)

4. On-site Storage:

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure the SAA is away from general traffic and drains.
- Utilize secondary containment (e.g., a larger bin or tray) for liquid waste containers to prevent spills.[\[6\]](#)

5. Arranging for Disposal:

- Once the container is full or has reached the institutional time limit for accumulation, contact your EHS department to schedule a waste pickup.[\[6\]](#)
- Do not overfill containers; typically, they should be considered full at 75-90% capacity.
- EHS will arrange for the transport and ultimate disposal of the waste via a licensed hazardous waste management facility.[\[8\]](#)

Disposal of Empty Containers

- Grossly Contaminated Containers: If the container held a significant amount of solid **Nevirapine-D4**, it should be managed as hazardous waste.
- Trace Contamination: For containers with only trace residue, triple-rinse with a suitable solvent (e.g., methanol or ethanol).[\[6\]](#)
 - Collect the first rinsate as hazardous chemical waste and add it to your **Nevirapine-D4** waste container.[\[6\]](#)
 - Subsequent rinses may also need to be collected, depending on institutional and local regulations.
 - After thorough rinsing and air-drying, obliterate or remove the original label. The clean, defaced container can then typically be disposed of in the regular trash or glass disposal box.[\[9\]](#)

Experimental Protocol

Protocol for Preparation of Nevirapine-D4 Waste for Disposal

This protocol provides a detailed methodology for safely preparing waste generated from experiments using **Nevirapine-D4**.

Objective: To safely collect and label all **Nevirapine-D4** waste streams for disposal in compliance with institutional and regulatory standards.

Materials:

- Designated hazardous waste container (chemically compatible, leak-proof, with a secure lid).
- Hazardous waste labels/tags from your institution's EHS department.
- Appropriate PPE (lab coat, safety glasses, chemical-resistant gloves).
- Secondary containment for liquid waste.
- Waste log sheet.

Methodology:

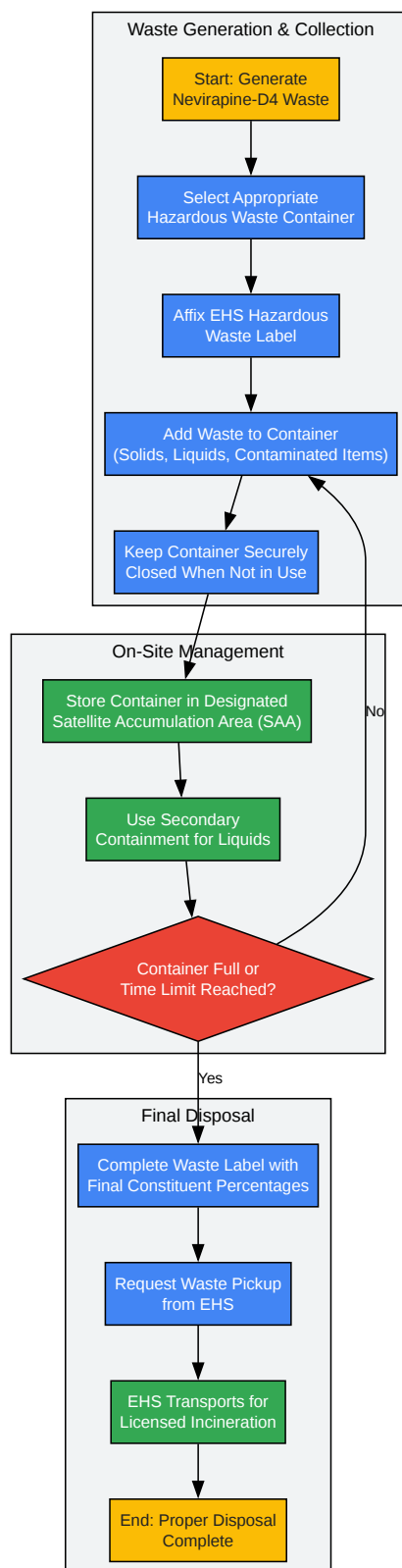
- Establish a Designated Waste Area: Before starting experimental work, designate a Satellite Accumulation Area in the lab for the **Nevirapine-D4** waste container. Place the liquid waste container in secondary containment.
- Prepare the Waste Container:
 - Obtain a clean, empty, and appropriate waste container.
 - Affix a hazardous waste label to the container.
 - Fill in the required initial information: Principal Investigator name, lab location, and the date the first waste is added. Write "**Nevirapine-D4** Waste" and list any solvents that will be used (e.g., "Methanol," "DMSO").
- Collecting Solid Waste:

- Carefully place any unused solid **Nevirapine-D4**, contaminated weigh boats, or contaminated wipes directly into a designated solid hazardous waste container.
- Avoid generating dust. If weighing and handling the powder, perform this in a chemical fume hood or ventilated enclosure.
- Collecting Liquid Waste:
 - Pour all solutions containing **Nevirapine-D4** directly into the designated liquid hazardous waste container using a funnel.
 - Rinse any glassware that contained the solutions (e.g., beakers, flasks) with a small amount of an appropriate solvent and pour this rinsate into the waste container.
 - Keep the container lid securely fastened when not in use.
- Collecting Contaminated Sharps and Labware:
 - Dispose of contaminated needles and syringes in a designated sharps container labeled for chemically contaminated sharps.
 - Place other contaminated disposable labware, such as pipette tips and microfuge tubes, into the solid hazardous waste container.
- Finalizing for Pickup:
 - When the experiment is complete or the waste container is full, ensure the label is fully completed with the final percentages of all chemical constituents.
 - Securely close the container lid.
 - Wipe the exterior of the container to remove any external contamination.
 - Follow your institution's procedure to request a waste pickup from EHS.

Visualizations

Nevirapine-D4 Disposal Workflow

The following diagram illustrates the decision-making process and required steps for the proper disposal of **Nevirapine-D4** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Nevirapine-D4** waste.

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